

Commercial Suppliers and Technical Guide for Fenpropidin-d10 Analytical Standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fenpropidin-d10*

Cat. No.: *B15558506*

[Get Quote](#)

For researchers, scientists, and drug development professionals requiring high-purity, stable isotope-labeled internal standards, **Fenpropidin-d10** is a critical analytical tool. This technical guide provides an in-depth overview of the commercial availability of **Fenpropidin-d10**, its key specifications, and detailed experimental protocols for its application in analytical methodologies.

Commercial Availability of Fenpropidin-d10

The primary supplier identified for **Fenpropidin-d10** analytical standard is LGC Standards. While other major suppliers of analytical standards, such as Merck (Sigma-Aldrich), Santa Cruz Biotechnology, and Cayman Chemical, were investigated, their online catalogs did not list the deuterated **Fenpropidin-d10** at the time of this guide's compilation. Researchers are advised to directly inquire with these suppliers for potential custom synthesis or availability.

A summary of the quantitative data for the commercially available **Fenpropidin-d10** from LGC Standards is presented in the table below for easy comparison.

Supplier	Product Name	Catalog Number	Format	Concentration	Purity	Molecular Formula	Molecular Weight (g/mol)
LGC Standards	Fenpropidin-d10	TRC-F249472	Neat	-	>95% (HPLC)	C ₁₉ H ₂₁ D ₁₀ N	283.52
LGC Standards	Fenpropidin D10 (piperidine D10)	DRE-XA13537 100CY	Solution in Cyclohexane	100 µg/mL	-	C ₁₉ H ₂₁ D ₁₀ N	283.52

Experimental Protocols

Fenpropidin-d10 is primarily utilized as an internal standard in chromatographic techniques, particularly in Ultra-Performance Liquid Chromatography-tandem Mass Spectrometry (UPLC-MS/MS) for the quantification of Fenpropidin in various matrices. The following is a detailed methodology adapted from established analytical methods for Fenpropidin.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Sample Preparation: Modified QuEChERS Method for Soil Samples

The "Quick, Easy, Cheap, Effective, Rugged, and Safe" (QuEChERS) method is a widely adopted sample preparation technique for pesticide residue analysis.

- Extraction:
 - Weigh 5 g of homogenized soil into a 50 mL polypropylene centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Vortex the mixture for 1 minute to ensure thorough mixing.
 - Add a salting-out mixture consisting of 4 g of anhydrous magnesium sulfate (MgSO₄) and 1 g of sodium chloride (NaCl).

- Immediately vortex for another minute to prevent the agglomeration of salts.
- Centrifuge the tube at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer 6 mL of the acetonitrile supernatant to a 15 mL d-SPE tube. This tube should contain 900 mg of anhydrous MgSO_4 and 150 mg of Primary Secondary Amine (PSA).
 - Vortex the d-SPE tube for 1 minute.
 - Centrifuge at 4000 rpm for 5 minutes.
 - Take a 1 mL aliquot of the final, cleaned extract.
 - Filter the aliquot through a 0.22 μm syringe filter into an autosampler vial for UPLC-MS/MS analysis.

UPLC-MS/MS Analysis

The enantioselective separation and detection of Fenpropidin and its deuterated internal standard are performed on a UPLC system coupled with a tandem quadrupole mass spectrometer.

UPLC Conditions:

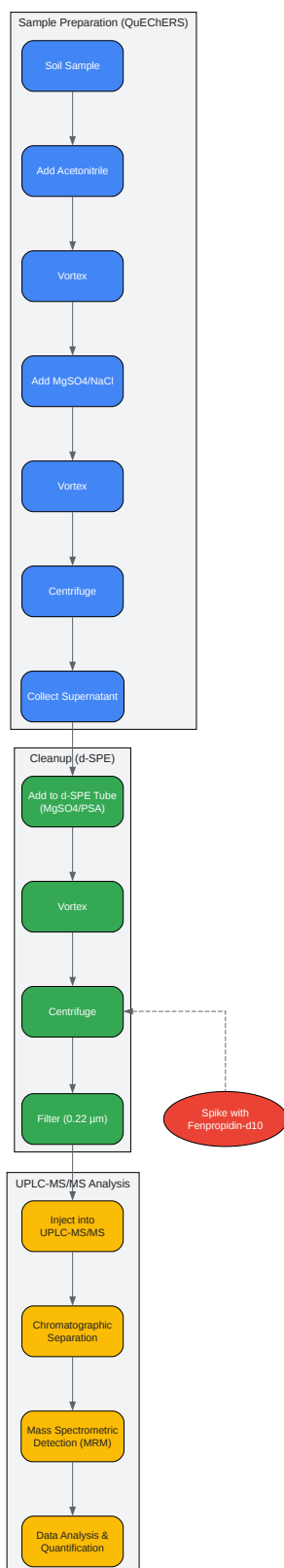
- Column: Lux Cellulose-3^[3]
- Mobile Phase: A mixture of methanol and 0.1% ammonia solution in a ratio of 88.3:11.7 (v/v) ^[3]
- Flow Rate: 0.8 mL/min
- Column Temperature: 32.7 °C
- Injection Volume: 5 μL

MS/MS Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Acquisition Mode: Multiple Reaction Monitoring (MRM)
- Capillary Voltage: 1.25 kV
- Source Temperature: 150 °C
- Desolvation Temperature: 500 °C
- Cone Gas Flow (Nitrogen): 50 L/h
- Desolvation Gas Flow (Nitrogen): 1000 L/h
- Collision Gas: Argon

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the analysis of Fenpropidin using **Fenpropidin-d10** as an internal standard.



[Click to download full resolution via product page](#)

Caption: Workflow for Fenpropidin analysis using a deuterated internal standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for Fenpropidin-d10 Analytical Standard]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15558506#commercial-suppliers-of-fenpropidin-d10-analytical-standard]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

